

# CH6953755 solubility issues and how to resolve them

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## Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

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## Technical Support Center: CH6953755

Welcome to the technical support center for the selective YES1 kinase inhibitor, **CH6953755**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and handling of this compound in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **CH6953755** and what is its primary mechanism of action?

A1: **CH6953755** is a potent and selective, orally active inhibitor of YES1 kinase, a member of the SRC family of non-receptor protein tyrosine kinases.<sup>[1][2][3][4]</sup> It has an IC<sub>50</sub> of 1.8 nM for YES1 kinase.<sup>[3][5]</sup> The primary mechanism of action of **CH6953755** is the inhibition of YES1 kinase activity, which leads to antitumor effects in cancers with YES1 gene amplification.<sup>[1][2][6]</sup> Specifically, it prevents the autophosphorylation of YES1 at Tyr426, which is crucial for its enzymatic activity.<sup>[2][5]</sup> Inhibition of YES1 by **CH6953755** has been shown to disrupt the YES1-YAP1 signaling pathway, which is involved in cancer cell proliferation.<sup>[2][6][7]</sup>

Q2: What is the recommended solvent for preparing a stock solution of **CH6953755** for in vitro experiments?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **CH6953755** for in vitro studies.<sup>[3][5]</sup> It is advisable to use fresh, anhydrous DMSO as the

compound is hygroscopic and moisture can impact solubility.[3][5]

Q3: I am observing precipitation when I dilute my **CH6953755** DMSO stock solution into my aqueous cell culture medium. What could be the cause and how can I resolve this?

A3: Precipitation upon dilution of a DMSO stock into aqueous media is a common issue for hydrophobic compounds like many small molecule inhibitors.[8] This can be due to several factors:

- Low Aqueous Solubility: The inherent hydrophobicity of the compound limits its solubility in water-based media.[8]
- "Salting Out" Effect: Rapidly changing the solvent environment from DMSO to an aqueous buffer can cause the compound to crash out of solution.[8]
- High Final Concentration: Your desired experimental concentration may exceed the solubility limit of **CH6953755** in the final medium.[8]

To resolve this, consider the following troubleshooting steps:

- Pre-warm the media: Pre-warming the cell culture media to 37°C before adding the inhibitor stock can help.[8]
- Increase the volume of the final solution: Diluting into a larger volume of media can help keep the compound in solution.
- Perform serial dilutions: Instead of a single large dilution, perform intermediate dilutions in a mix of DMSO and your aqueous medium.[8]
- Gently mix: Ensure thorough but gentle mixing immediately after adding the inhibitor to the media.[8]

Q4: Can I use heating or sonication to dissolve my **CH6953755**?

A4: Yes, gentle heating and brief sonication can be used to aid in the dissolution of **CH6953755**. [5][9] If you encounter difficulty dissolving the compound in DMSO, you can warm

the solution in a 37°C water bath or sonicate it briefly.<sup>[9]</sup> However, it is crucial to avoid excessive or prolonged heating, which could potentially degrade the compound.<sup>[9]</sup>

## Troubleshooting Guide

This guide addresses specific issues you may encounter when preparing and using **CH6953755** in your experiments.

Problem	Possible Cause	Troubleshooting Steps
Solid CH6953755 will not dissolve in DMSO.	Insufficient mixing or solvent quality.	<ul style="list-style-type: none"><li>- Vortex the solution thoroughly.</li><li>- Use fresh, anhydrous DMSO, as the compound is hygroscopic.[3][5]</li><li>- Gently warm the solution in a 37°C water bath or sonicate briefly.[5][9]</li></ul>
Precipitation observed in the stock solution during storage.	Improper storage conditions or solvent evaporation.	<ul style="list-style-type: none"><li>- Store stock solutions at -20°C or -80°C for long-term stability.</li><li>[3][5] - Aliquot the stock solution to avoid repeated freeze-thaw cycles.[9] - Ensure vials are tightly sealed to prevent solvent evaporation.</li></ul>
Inconsistent results or loss of activity in cell-based assays.	Compound precipitation in media, degradation, or adsorption to plastics.	<ul style="list-style-type: none"><li>- Visually inspect your culture plates for any signs of precipitation.[8] - Prepare fresh dilutions of the inhibitor for each experiment.</li><li>- Consider using low-binding microplates.</li><li>- Verify the stability of the compound in your specific assay conditions.</li></ul>
Difficulty achieving the desired concentration for in vivo studies.	Inappropriate vehicle composition.	<ul style="list-style-type: none"><li>- Utilize one of the tested formulations for in vivo use that have been shown to achieve a clear solution.[5] See Table 2 for details.</li></ul>

## Data Presentation

**Table 1: In Vitro Solubility of CH6953755**

Solvent	Maximum Solubility	Reference
DMSO	100 mg/mL (180.98 mM)	[3][5]
Ethanol	4 mg/mL	[3]
Water	Insoluble	[3]

**Table 2: In Vivo Formulation Protocols for CH6953755**

Protocol	Formulation Components	Achieved Solubility	Reference
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (3.76 mM)	[5]
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (3.76 mM)	[5]
3	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (3.76 mM)	[5]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution of CH6953755 in DMSO

- Calculate the required mass: The molecular weight of **CH6953755** is 552.55 g/mol .[3] To prepare 1 mL of a 10 mM stock solution, you will need:  $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 552.55 \text{ g/mol} = 5.5255 \text{ mg}$
- Weigh the compound: Carefully weigh out 5.53 mg of solid **CH6953755** in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of fresh, anhydrous DMSO to the tube.[3][5]

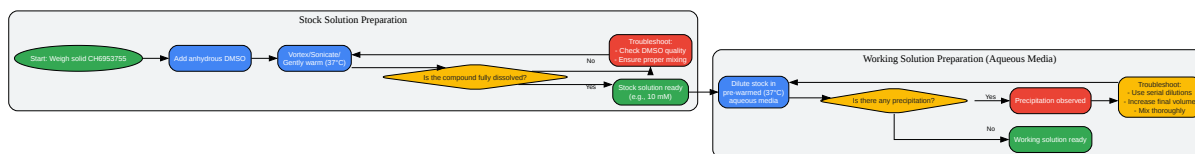
- Dissolve: Vortex the solution thoroughly until the compound is completely dissolved. If necessary, gently warm the solution in a 37°C water bath or sonicate briefly.[\[5\]](#)[\[9\]](#)
- Store: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 1 year).[\[3\]](#)

## Preparation of an In Vivo Formulation (Protocol 1)

This protocol is for preparing a 1 mL working solution.

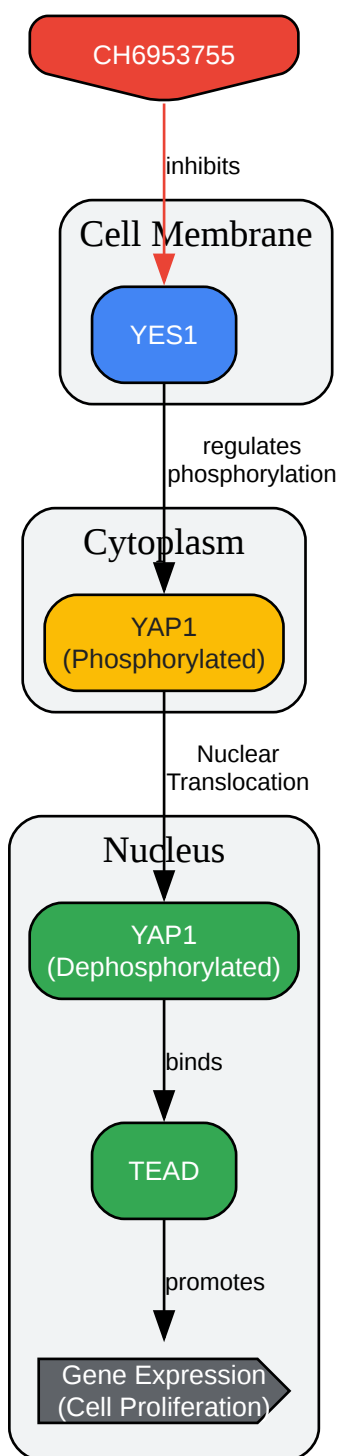
- Prepare a 20.8 mg/mL DMSO stock: Dissolve 20.8 mg of **CH6953755** in 1 mL of DMSO.
- Add PEG300: In a new tube, add 100 µL of the 20.8 mg/mL DMSO stock solution to 400 µL of PEG300 and mix until the solution is clear.[\[5\]](#)
- Add Tween-80: Add 50 µL of Tween-80 to the mixture and mix thoroughly.[\[5\]](#)
- Add Saline: Add 450 µL of saline to bring the final volume to 1 mL and mix until the solution is clear.[\[5\]](#)
- Use immediately: It is recommended to use the freshly prepared formulation.[\[3\]](#)

## Visualizations



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Caption: Troubleshooting workflow for preparing **CH6953755** solutions.



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Caption: Simplified signaling pathway of YES1 and the inhibitory action of **CH6953755**.

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